

Application Notes and Protocols for In Vivo Studies of 6'''-Feruloylspinosin

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Compound of Interest

Compound Name: 6'''-Feruloylspinosin

Cat. No.: B1342905

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **6'''-Feruloylspinosin** is a flavonoid glycoside found in Semen Ziziphi Spinosae. It has garnered research interest for its potential therapeutic effects, including cardioprotective and anti-inflammatory properties. These application notes provide a summary of the experimental dosage and detailed protocols for in vivo studies to guide researchers in designing their experiments.

Quantitative Data Summary

The following table summarizes the key quantitative data from a representative in vivo study investigating the effects of **6'''-Feruloylspinosin**.

Parameter	Details	Reference
Compound	6'''-Feruloylspinosin	[1]
Animal Model	Male Wistar albino rats	[2]
Animal Weight	250-300 g	[2]
Dosage	5 mg/kg	[1][2][3]
Administration Route	Intraperitoneal (IP) injection	[1][2][3]
Vehicle	DMSO, further diluted in saline	[1]
Treatment Protocol	Single dose administered 30 minutes before surgery	[1][2][3]
Pathological Model	Acute Myocardial Infarction (AMI) induced by myocardial ischemia and reperfusion	[1][3]
Signaling Pathway	Inhibition of GSK3 β , activation of PGC-1 α /Nrf2/HO-1 pathway	[1]

Experimental Protocols

Animal Model and Housing

- Species: Male Wistar albino rats.[2]
- Age: 8-10 weeks.[2]
- Weight: 250-300 g.[2]
- Housing: Animals should be housed under a 12-hour light/dark cycle at a controlled temperature (23°C) and humidity (40-60%). Standard rodent chow and water should be provided ad libitum.[2]
- Acclimatization: Allow animals to acclimatize to the housing conditions before the experiment.[2]

- Ethics: All animal procedures must be approved by the institutional Animal Ethics Committee and follow national guidelines for animal experimentation.[\[2\]](#)

Preparation of 6'''-Feruloylspinosin Solution

- Dissolve 6'''-Feruloylspinosin in Dimethyl Sulfoxide (DMSO) to create a stock solution.[\[1\]](#)
- Further dilute the stock solution in sterile saline to achieve the final desired concentration for injection.[\[1\]](#)
- The final volume of the vehicle (DMSO-saline solution) should be equal for all experimental groups, including the vehicle control group.[\[1\]](#)

Administration of 6'''-Feruloylspinosin

- Route: Intraperitoneal (IP) injection.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Dosage: 5 mg/kg body weight.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Timing: Administer the solution 30 minutes prior to the surgical procedure to induce myocardial ischemia.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Procedure for IP Injection:
 - Restrain the rat securely.
 - Locate the lower right quadrant of the abdomen to avoid the cecum.
 - Insert a sterile needle (e.g., 25-27 gauge) at a 30-40° angle.
 - Aspirate to ensure no blood or fluid is drawn, confirming correct placement in the peritoneal cavity.
 - Inject the solution slowly.

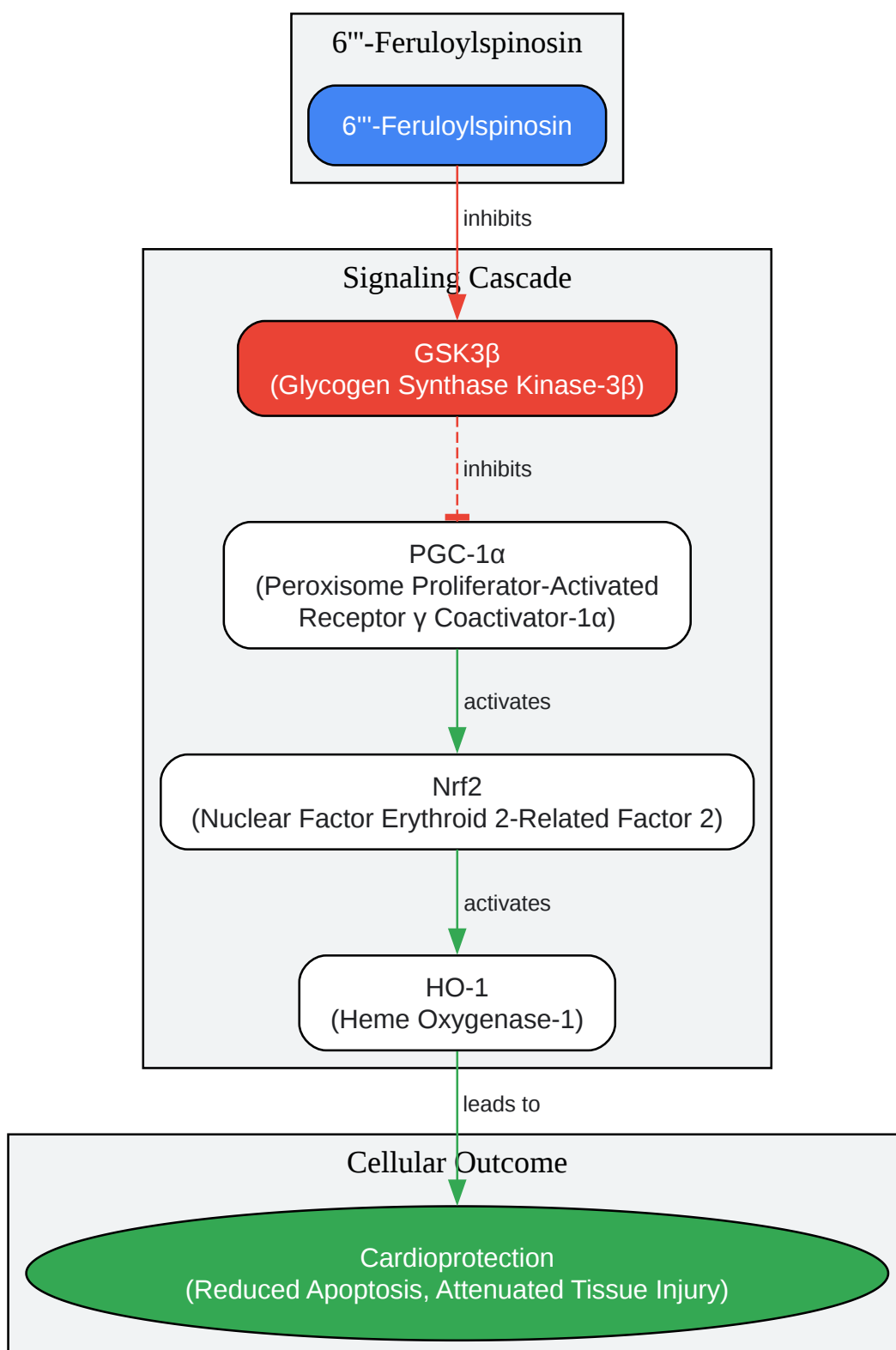
Induction of Myocardial Ischemia and Reperfusion Injury

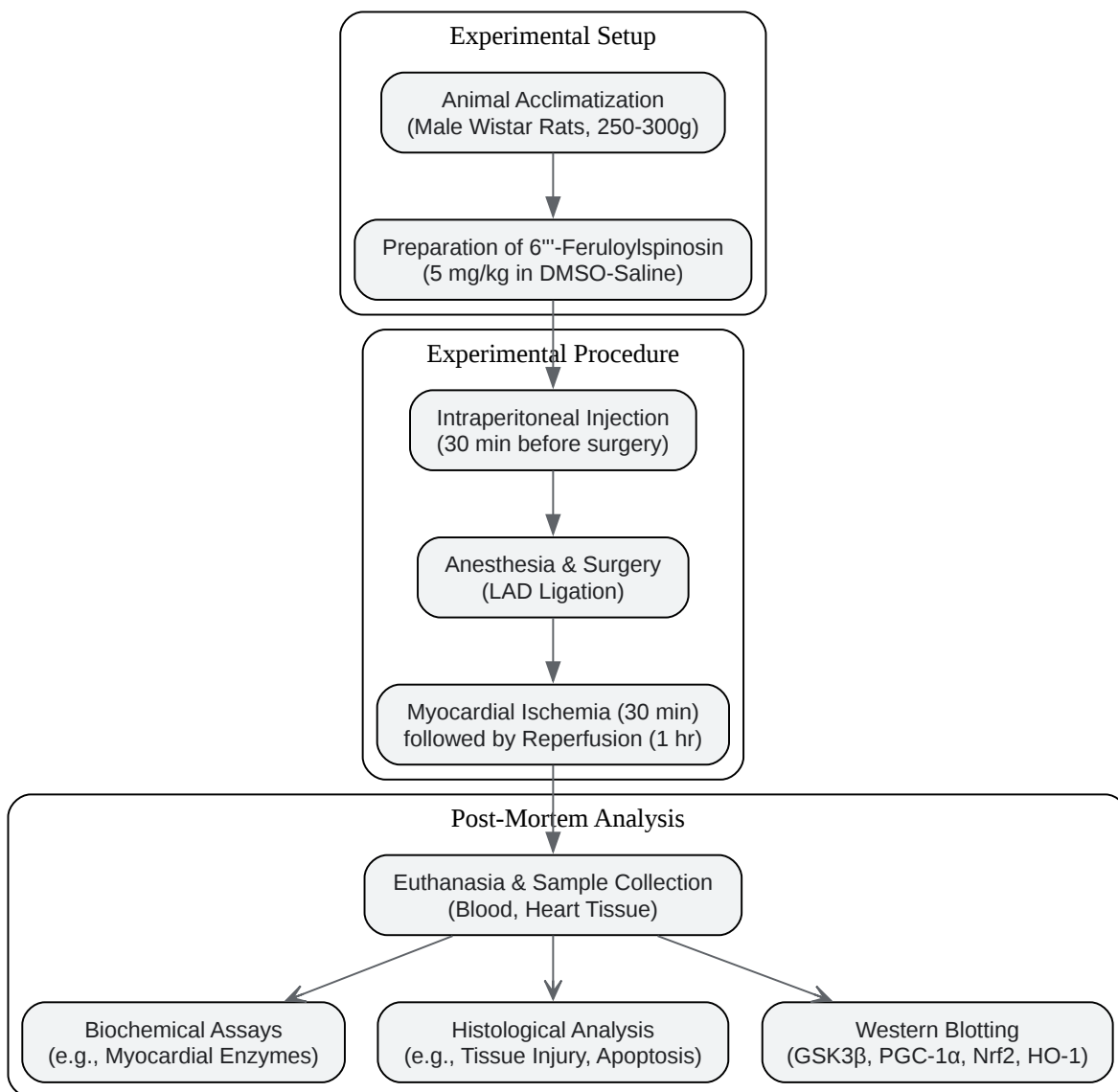
This protocol describes the establishment of a rat model of acute myocardial infarction (AMI).

- Anesthetize the rats via intraperitoneal injection of sodium pentobarbital (50 mg/kg).[2]
- Provide mechanical ventilation using a volume-controlled rodent respirator.[2]
- Maintain the body temperature at 37°C using a heating pad throughout the surgery.[2]
- Perform a thoracotomy to expose the heart.
- Ligate the left anterior descending (LAD) coronary artery for 30 minutes to induce myocardial ischemia.[2]
- After 30 minutes of ischemia, release the ligature to allow for 1 hour of reperfusion.[2]
- For the sham group, perform the same surgical procedure, including passing a thread around the LAD, but without ligation.[1]
- At the end of the reperfusion period, euthanize the animals for sample collection (blood and heart tissues).[2]

Visualizations

Signaling Pathway of 6"-Feruloylspinosin in Cardioprotection





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References

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